

Personal protective equipment for handling (-)-Indacrinone

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Compound of Interest

Compound Name: (-)-Indacrinone

Cat. No.: B14640750

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Essential Safety and Handling Guide for (-)-Indacrinone

This guide provides critical safety, handling, and disposal information for laboratory personnel working with **(-)-Indacrinone**. Given that the toxicological properties of this compound have not been fully investigated, it must be handled with extreme caution as a potentially hazardous substance.^[1] This document is intended for use by trained researchers, scientists, and drug development professionals.

Hazard Identification and Physicochemical Properties

(-)-Indacrinone is the levorotatory enantiomer of Indacrinone, a loop diuretic.^{[2][3]} It is a solid powder intended for research use only and not for human or veterinary use.^[4] A Safety Data Sheet (SDS) for the racemate indicates significant hazards.^[5]

Table 1: GHS Hazard Classification^{[5][6]}

| Hazard Class | Category | Hazard Statement |
|--|-------------|--|
| Acute Toxicity, Oral | Category 4 | H302: Harmful if swallowed |
| Skin Irritation | Category 2 | H315: Causes skin irritation |
| Serious Eye Irritation | Category 2A | H319: Causes serious eye irritation |
| Carcinogenicity | Category 1A | H350: May cause cancer |
| Specific Target Organ Toxicity (Single Exposure) | Category 3 | H335: May cause respiratory irritation |
| Hazardous to the Aquatic Environment (Acute) | Category 1 | H400: Very toxic to aquatic life |
| Hazardous to the Aquatic Environment (Chronic) | Category 1 | H410: Very toxic to aquatic life with long lasting effects |

Table 2: Physicochemical and Storage Information

| Property | Value | Source |
|--------------------|--|--------|
| Appearance | Solid powder | [4] |
| Molecular Formula | C ₁₈ H ₁₄ Cl ₂ O ₄ | [4][7] |
| Molecular Weight | 365.21 g/mol | [4][7] |
| Short-Term Storage | Dry, dark, at 0 - 4 °C (days to weeks) | [4] |
| Long-Term Storage | Dry, dark, at -20 °C (months to years) | [4] |
| Solubility | Soluble in DMSO | [4] |

Occupational Exposure Limits

As of this writing, no official Occupational Exposure Limit (OEL) has been established for **(-)-Indacrinone**.^[1] In the absence of a defined OEL, exposure should be minimized to the lowest

possible level through engineering controls, administrative controls, and the mandatory use of personal protective equipment (PPE).

Personal Protective Equipment (PPE)

Given the compound's hazard profile, a comprehensive PPE strategy is mandatory to prevent dermal, ocular, and respiratory exposure.[\[5\]](#)

Table 3: Required PPE for Handling **(-)-Indacrinone**

| Body Part | Required PPE | Specifications and Rationale |
|-------------|--|---|
| Hands | Two pairs of chemotherapy-grade, powder-free nitrile gloves. | Double-gloving provides additional protection in case the outer glove is breached. ^[5] Powder-free gloves prevent aerosolization of the compound. |
| Body | Disposable, solid-front, back-closure lab gown with long sleeves and tight-fitting knit cuffs. | Protects skin from contact and prevents contamination of personal clothing. ^[5] Cuffs should be tucked under the inner glove. |
| Eyes/Face | Chemical safety goggles and a full-face shield. | Goggles must be worn to protect the eyes from dust particles. ^[1] A face shield is required when there is any risk of splash or aerosol generation. ^[5] |
| Respiratory | A NIOSH-certified N95 or higher-rated respirator. | Required for all procedures involving the handling of the solid compound to prevent inhalation of airborne particles. ^{[1][8]} Personnel must be fit-tested for the selected respirator. |
| Head/Feet | Disposable cap and shoe covers. | Prevents contamination of hair and personal footwear. ^[5] |

Safe Handling and Operational Plan

A designated area, such as a certified chemical fume hood or a containment ventilated enclosure (CVE), must be used for all manipulations of **(-)-Indacrinone** powder (e.g., weighing, preparing solutions).

Step-by-Step Handling Protocol:

- Preparation:
 - Cordon off the designated handling area.
 - Ensure all necessary PPE, spill kit materials, and waste containers are readily accessible.
 - Don all required PPE as specified in Table 3 before entering the designated area.
- Weighing and Solution Preparation:
 - Perform all manipulations of solid **(-)-Indacrinone** on a disposable work surface (e.g., plastic-backed absorbent pad) within a chemical fume hood to control dust.
 - Use dedicated, clearly labeled utensils (spatulas, weigh boats).
 - When preparing solutions, add the solvent to the powder slowly to minimize aerosol generation.
- Post-Handling:
 - After handling, wipe down all surfaces in the designated area with an appropriate deactivating agent (if known) or a surfactant solution followed by 70% ethanol.
 - Carefully doff PPE, removing the outer gloves first, followed by the gown and other equipment, turning contaminated surfaces inward. The inner gloves should be the last item removed.
 - Dispose of all contaminated disposables as hazardous chemical waste.
 - Wash hands thoroughly with soap and water after completing the work and exiting the lab.
[1][5]

Emergency Procedures

Spill Response:

- Evacuate: Immediately alert others and evacuate the immediate area.
- Isolate: Secure the area to prevent entry. Do not attempt to clean a large spill without appropriate respiratory protection and training.
- Cleanup (for minor spills):
 - Don the full PPE ensemble described in Table 3.
 - Gently cover the spill with absorbent pads to prevent further dispersal.
 - Carefully collect the powder using dampened absorbent material. DO NOT DRY SWEEP, as this will generate dust.[\[5\]](#)
 - Place all contaminated materials into a sealed, labeled hazardous waste container.
 - Clean the spill area thoroughly with a surfactant solution and then 70% ethanol.

Exposure Response:

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.[\[1\]](#)[\[5\]](#)
- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation develops.[\[1\]](#)[\[5\]](#)
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[\[1\]](#)
- Ingestion: Do not induce vomiting. Wash out the mouth with water. Seek immediate medical attention and show them the Safety Data Sheet.[\[5\]](#)

Disposal Plan

Due to its high toxicity to aquatic life, **(-)-Indacrinone** and all associated waste must be disposed of as hazardous chemical waste.[\[5\]](#) Do not dispose of it down the drain or in regular trash.

Disposal Protocol:

- Segregation: All waste contaminated with **(-)-Indacrinone**, including disposable PPE, weigh boats, pipette tips, and absorbent pads, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- Container Labeling: The waste container must be labeled "Hazardous Waste" and include the chemical name "**(-)-Indacrinone**."
- Surplus Material: Unused or unwanted **(-)-Indacrinone** must be disposed of in its original container or a compatible, sealed container as hazardous waste.
- Institutional Guidelines: Follow all institutional and local regulations for hazardous waste pickup and disposal. Contact your institution's Environmental Health & Safety (EHS) department for specific procedures.

Workflow for Safe Handling of **(-)-Indacrinone**

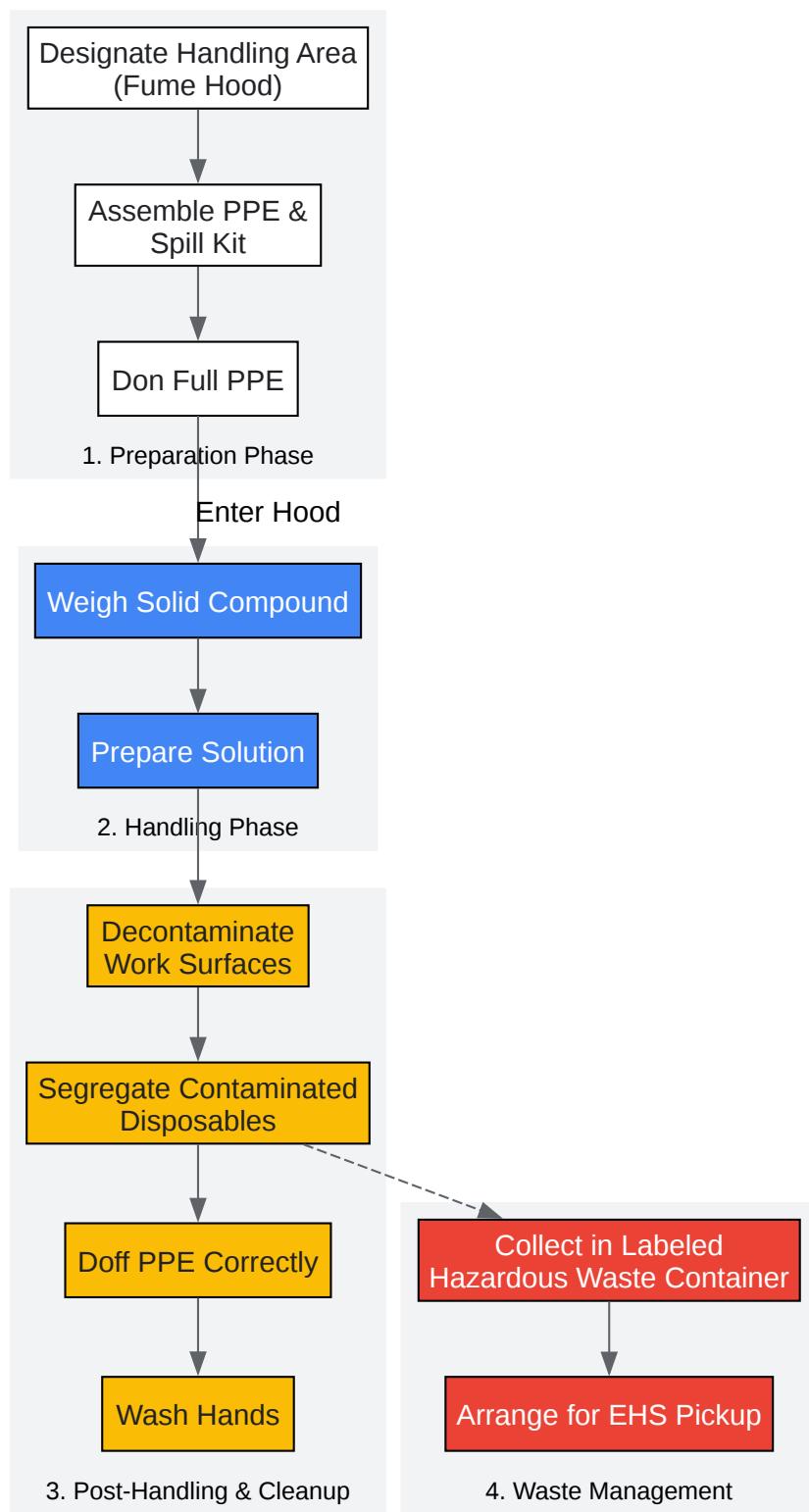


Figure 1: Safe Handling Workflow for (-)-Indacrinone

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Caption: Workflow for the safe handling of **(-)-Indacrinone** from preparation to disposal.

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